

# Chemical and Basic Research Profile of Platyphylline

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## Compound Focus: Platyphylline

CAS No.: 480-78-4

Cat. No.: S624033

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The table below summarizes the core technical data for **platyphylline** from the search results:

Property	Description
CAS Number	480-78-4 [1] [2] [3]
Molecular Formula	C <sub>18</sub> H <sub>27</sub> NO <sub>5</sub> [1] [2] [3]
Molecular Weight	337.41 g/mol [1] [2] [3]
IUPAC Name	(1R,4Z,6R,7R,11S,17R)-4-ethylidene-7-hydroxy-6,7-dimethyl-2,9-dioxa-14-azatricyclo[9.5.1.0 <sup>14,17</sup> ]heptadecane-3,8-dione [1]
Type of Compound	Pyrrolizidine Alkaloid [1] [3]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, etc. [1] [3]
Source	The herbs of <i>Senecio scandens</i> [1] [3]
Storage	Desiccate at -20°C [1]

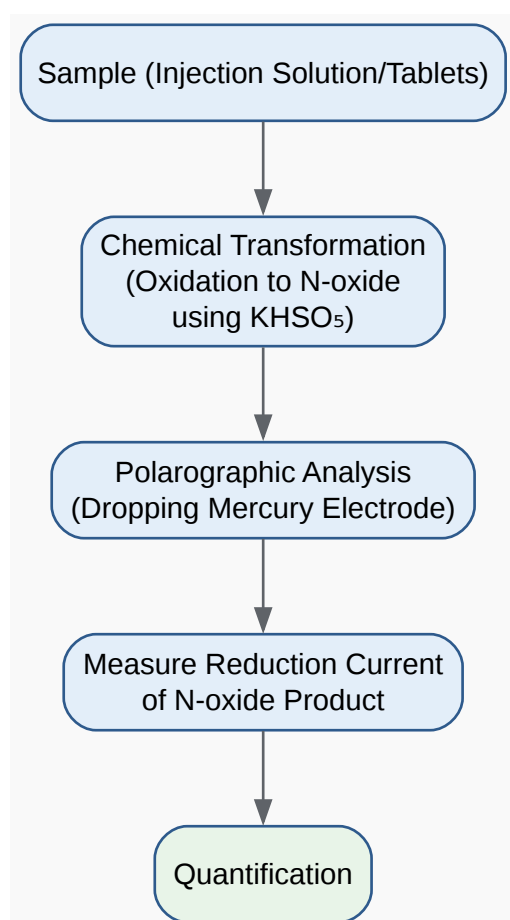
**Bioactivity and Toxicology Notes:**

- **Anticholinergic Activity:** **Platyphylline** has demonstrated anticholinergic activity, acting on muscarinic receptors in the guinea pig ileum [4].
- **Toxicity Profile:** As a **saturated pyrrolizidine alkaloid** (platynecine-type), **platyphylline** is considered **non-toxic** or of low toxicity. This is because its saturated necine base lacks the metabolic activation pathway that leads to the hepatotoxicity associated with unsaturated pyrrolizidine alkaloids [4].

## Analytical Method for Determination

A validated polarographic method for determining **platyphylline** in pharmaceutical formulations is available, which offers high sensitivity [5].

The following diagram illustrates the workflow for this analytical method:



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Workflow for the polarographic determination of **platyphylline** via N-oxide formation [5].

### Key Methodological Details:

- **Analytical Form:** **Platyphylline** is first chemically transformed into its N-oxide using potassium peroxymonosulfate (KHSO<sub>5</sub>) [5].
- **Detection:** The N-oxide product is then measured based on its reduction current on a dropping mercury electrode [5].
- **Performance:**
  - **Linear Range:** Not specified in the abstract, but described as "wide" [5].
  - **Limit of Determination:**  $2.1 \times 10^{-6}$  mol/L [5].
  - **Accuracy:** Results for pharmaceutical analysis ranged from 97.17% to 102.02% of the labeled claim [5].
  - **Validation:** The method has been validated for the parameters of linearity, accuracy, and precision [5].

## Research Context and Application

The identified method is particularly useful for quality control in pharmaceuticals and for directly determining the N-oxide metabolite of **platyphylline** in plant materials [5]. **Platyphylline** is available as a reference standard from various biochemical suppliers for research purposes [1] [2] [3].

## Current Information Limitations

Please be aware that the search results have significant gaps for a full technical whitepaper:

- **Pathway Diagrams:** No detailed signaling pathways (e.g., specific molecular targets beyond general muscarinic receptor interaction) were described.
- **Modern Protocols:** Detailed protocols for advanced assays (e.g., cell-based, receptor binding) are missing. The provided method is specific to polarographic detection.
- **Recent Research:** Most cited primary research is historical. The most recent methodological paper is from 2023, but broader and more current pharmacological data is lacking.

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## References

1. | CAS:480-78-4 | Platyphylline | Manufacturer BioCrick Alkaloids [biocrick.com]
2. | TargetMol Platyphylline [targetmol.com]
3. | CAS:480-78-4 | Manufacturer ChemFaces Platyphylline [chemfaces.com]
4. The action and toxicity of platyphylline and... [semanticscholar.org]
5. Olha Dushna | Lviv University | 8 Publications | 12 Citations [scispace.com]

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